

# what is the chemical structure of Terfluranol

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## Compound of Interest

Compound Name: Terfluranol

Cat. No.: B1228471

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## Terfluranol: An In-depth Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Abstract

**Terfluranol** (developmental code BX-428) is a synthetic, nonsteroidal estrogen belonging to the stilbestrol group, structurally related to diethylstilbestrol.<sup>[1]</sup> Developed for the potential treatment of breast cancer, it was never commercially marketed.<sup>[1]</sup> This document provides a comprehensive overview of the known chemical and biological information for **Terfluranol**, including its chemical structure and likely mechanism of action. Due to its status as an unmarketed developmental compound, publicly available quantitative data, specific experimental protocols, and detailed signaling pathway information are limited. This guide consolidates the available information and provides a general framework for understanding its biological context based on its chemical class.

### Chemical Structure and Properties

**Terfluranol**, with the IUPAC name 4,4'-[(1R,2S)-1-Methyl-2-(2,2,2-trifluoroethyl)ethylene]bisphenol, is a fluorinated derivative of a stilbestrol backbone. The presence of the trifluoroethyl group is a notable feature, distinguishing it from many other synthetic estrogens.

### Chemical Identifiers

Property	Value	Reference
IUPAC Name	4,4'-[(1R,2S)-1-Methyl-2-(2,2,2-trifluoroethyl)ethylene]bisphenol	[1]
CAS Number	64396-09-4	[1]
Molecular Formula	C <sub>17</sub> H <sub>17</sub> F <sub>3</sub> O <sub>2</sub>	[1]
Molecular Weight	310.31 g/mol	
Canonical SMILES	C--INVALID-LINK----INVALID-LINK--CC(F)(F)F	
Developmental Code	BX-428	

## Physicochemical Data

Specific experimental physicochemical data for **Terfluranol**, such as pKa, logP, and solubility, are not readily available in the public domain. However, based on its structure as a bisphenolic compound, it is expected to be poorly soluble in water and soluble in organic solvents.

## Putative Mechanism of Action and Signaling Pathway

As a synthetic estrogen, **Terfluranol** is presumed to exert its biological effects primarily through interaction with estrogen receptors (ERs), ER $\alpha$  and ER $\beta$ . These receptors are ligand-activated transcription factors that modulate the expression of target genes. The binding of an estrogenic compound like **Terfluranol** to ERs initiates a cascade of molecular events that can influence cell proliferation, differentiation, and other physiological processes.

The general mechanism of action for estrogens involves the following steps:

- **Binding to Estrogen Receptors:** Estrogenic compounds diffuse across the cell membrane and bind to ERs located in the cytoplasm or nucleus.

- **Conformational Change and Dimerization:** Ligand binding induces a conformational change in the receptor, leading to its dimerization.
- **Nuclear Translocation and DNA Binding:** The hormone-receptor complex translocates to the nucleus and binds to specific DNA sequences known as Estrogen Response Elements (EREs) in the promoter regions of target genes.
- **Gene Transcription:** The binding of the ER dimer to EREs, along with the recruitment of co-activator or co-repressor proteins, modulates the transcription of downstream genes.

This signaling pathway is critical in estrogen-sensitive tissues, and its modulation is the basis for the use of estrogenic and anti-estrogenic compounds in the treatment of hormone-dependent cancers like breast cancer.

#### General Estrogen Receptor Signaling Pathway

## Experimental Protocols

Detailed experimental protocols for the synthesis of **Terfluranol** or its use in specific biological assays are not publicly available. However, general synthetic strategies for related trifluoromethylated stilbestrol derivatives often involve multi-step processes. The synthesis of fluorinated diethylstilbestrol analogues has been described in the literature and typically involves the coupling of appropriate aromatic precursors followed by functional group manipulations to introduce the hydroxyl and trifluoromethyl moieties.

Biological assays to characterize an estrogenic compound like **Terfluranol** would likely include:

- **Estrogen Receptor Binding Assays:** To determine the affinity of **Terfluranol** for ER $\alpha$  and ER $\beta$ .
- **Uterotrophic Assays:** An in vivo assay to assess the estrogenic activity by measuring the increase in uterine weight in immature or ovariectomized female rodents.
- **Cell Proliferation Assays:** Using estrogen-dependent cell lines (e.g., MCF-7 breast cancer cells) to evaluate the effect of **Terfluranol** on cell growth.
- **Gene Expression Analysis:** To measure the induction of estrogen-responsive genes in target cells.

## Quantitative Data

A comprehensive search of scientific literature and chemical databases did not yield specific quantitative pharmacological data for **Terfluranol**, such as IC<sub>50</sub>, EC<sub>50</sub>, or Ki values. Its development was discontinued before it reached the market, and as a result, extensive preclinical and clinical data that would typically be available for a marketed drug are absent from the public record.

## Conclusion

**Terfluranol** is a synthetic nonsteroidal estrogen that was investigated as a potential treatment for breast cancer. While its chemical structure is defined, a detailed understanding of its physicochemical properties, pharmacological activity, and specific biological effects is hampered by the limited availability of public data. Its presumed mechanism of action is through the modulation of estrogen receptor signaling, a pathway central to the development and treatment of hormone-sensitive cancers. Further research, should the compound become available for study, would be necessary to fully elucidate its pharmacological profile and therapeutic potential.

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## References

- 1. Mechanism of diethylstilbestrol carcinogenicity as studied with the fluorinated analogue E-3',3'',5',5''-tetrafluorodiethylstilbestrol - PubMed [pubmed.ncbi.nlm.nih.gov]
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